Application Notes: Ivermectin (as Antiparasitic agent-16) in High-Throughput Screening

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Compound of Interest

Compound Name:	*Antiparasitic agent-16*
Cat. No.:	*B15560631*

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Introduction

Ivermectin is a broad-spectrum antiparasitic agent belonging to the avermectin family of macrocyclic lactones, derived from the bacterium Streptomyces avermitilis.[1][2] Initially developed for veterinary use, it was approved for human use in 1987 to treat a range of parasitic infections, including onchocerciasis (river blindness), strongyloidiasis, and scabies.[1][3] In recent years, high-throughput screening (HTS) campaigns have identified Ivermectin as a potent agent with broader biological activities, including antiviral and potential anticancer properties.[4][5] Its well-characterized mechanisms of action and established safety profile make it an invaluable tool in HTS for drug repurposing and the discovery of novel therapeutics.[6][7]

Mechanism of Action

Ivermectin's biological effects are mediated through distinct pathways in parasites and host cells.

- Antiparasitic Action: The primary mechanism involves high-affinity, selective binding to glutamate-gated chloride ion channels in the nerve and muscle cells of invertebrates.[1][8] This binding increases the permeability of the cell membrane to chloride ions, leading to

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hyperpolarization, which results in paralysis and death of the parasite.[2][9] Ivermectin can also act as an agonist of the neurotransmitter gamma-aminobutyric acid (GABA), further disrupting neurotransmission in parasites.[2][8] Its selectivity and safety in mammals are due to the absence of glutamate-gated chloride channels in the periphery and the inability of Ivermectin to efficiently cross the blood-brain barrier to affect mammalian GABA receptors.[1][8][9]

- Host-Directed Antiviral Action: HTS studies identified Ivermectin as an inhibitor of the host's nuclear transport machinery.[4][10] It specifically targets the importin (IMP) α/β1 heterodimer, a key component for the nuclear import of various viral proteins.[4][11] Ivermectin binds to IMPα, inducing conformational changes that prevent it from recognizing and transporting viral cargo, such as the HIV-1 integrase and the dengue virus (DENV) NS5 protein, into the nucleus.[4][12] By disrupting this essential step in the viral life cycle, Ivermectin exhibits broad-spectrum antiviral activity against a range of RNA and DNA viruses, including HIV-1, DENV, Zika virus, and SARS-CoV-2.[4][11][13]

- Other Cellular Pathways: Research suggests Ivermectin can influence other signaling pathways. In glioma cells, it has been shown to induce autophagy-mediated cell death by inhibiting the AKT/mTOR signaling pathway.[14][15]

Visualizations

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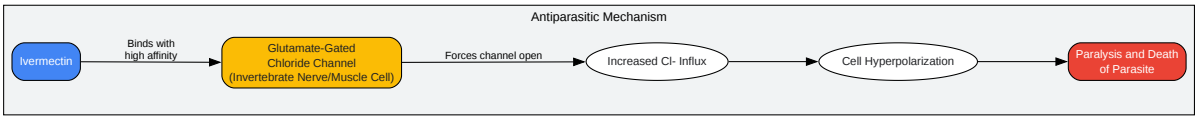

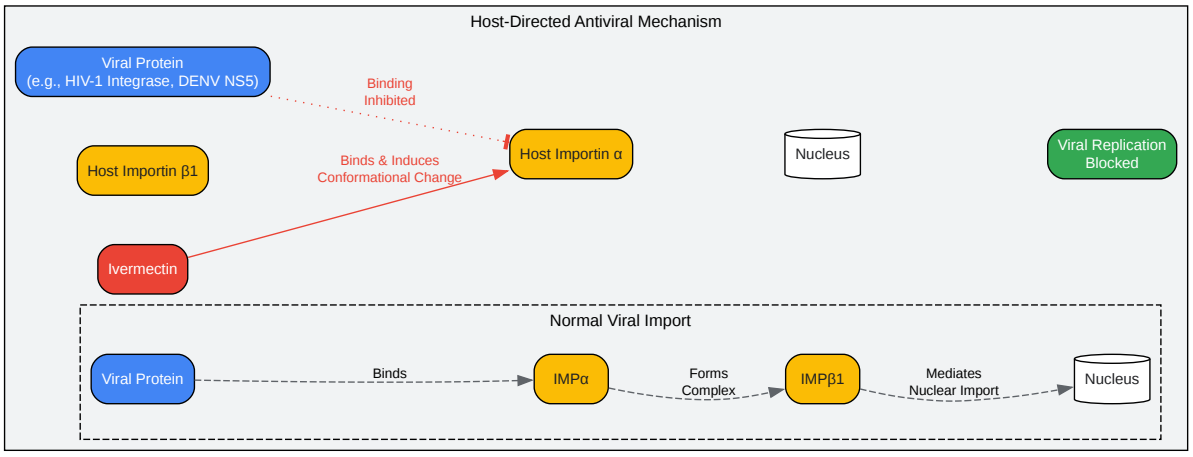

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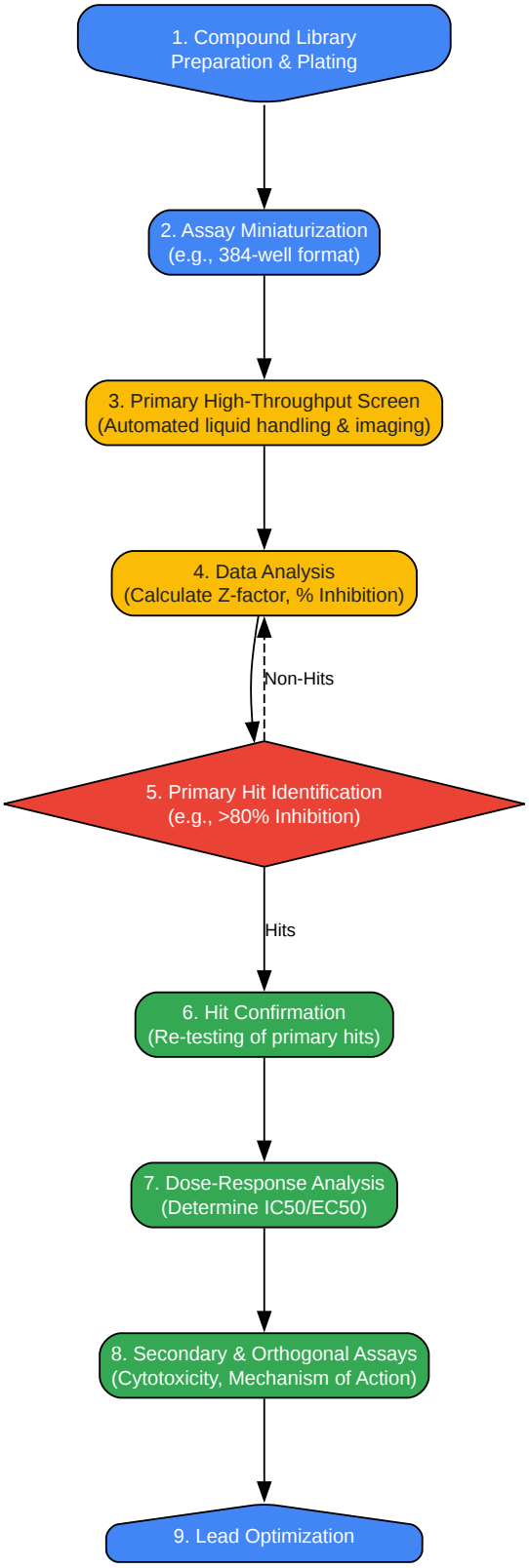

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References

- 1. Ivermectin - Wikipedia [en.wikipedia.org]
- 2. go.drugbank.com [go.drugbank.com]
- 3. drugs.com [drugs.com]
- 4. Ivermectin as a Broad-Spectrum Host-Directed Antiviral: The Real Deal? - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Cancer and ivermectin: What people with cancer need to know | Macmillan Cancer Support [macmillan.org.uk]
- 6. Ivermectin Identified Using a High-Throughput Screening System Exhibits Anti-Clonorchis sinensis Activity in Rats - PMC [pmc.ncbi.nlm.nih.gov]
- 7. mdpi.com [mdpi.com]
- 8. What is the mechanism of Ivermectin? [synapse.patsnap.com]
- 9. Ivermectin: Indications, Onset of action, Mechanism of action and Side Effects_Chemicalbook [chemicalbook.com]
- 10. tracts4free.wordpress.com [tracts4free.wordpress.com]
- 11. research.monash.edu [research.monash.edu]
- 12. researchgate.net [researchgate.net]
- 13. researchgate.net [researchgate.net]
- 14. researchgate.net [researchgate.net]
- 15. A cellular and molecular biology-based update for ivermectin against COVID-19: is it effective or non-effective? - PMC [pmc.ncbi.nlm.nih.gov]
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